

# CAS number and commercial suppliers of N,N'-bis(diphenylmethyl)phthalamide

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## Compound of Interest

Compound Name: N,N'-bis(diphenylmethyl)phthalamide

Cat. No.: B4711862

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## Technical Guide: N,N'-bis(diphenylmethyl)phthalamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N,N'-bis(diphenylmethyl)phthalamide**, a compound for which readily available information is scarce. Due to the limited public data on this specific molecule, this document focuses on its probable synthesis, identification, and procurement through custom synthesis, providing a foundational resource for researchers interested in this compound.

## Chemical Identity and CAS Number

As of late 2025, a specific CAS number for **N,N'-bis(diphenylmethyl)phthalamide**, also known as N,N'-bis(benzhydryl)phthalamide, has not been publicly registered. Searches for this compound in chemical databases do not yield a specific entry, suggesting it is not a commonly manufactured or cataloged chemical. Researchers should be aware that related, but structurally distinct, compounds exist and should not be confused with the target molecule.

## Commercial Availability

Direct commercial suppliers for **N,N'-bis(diphenylmethyl)phthalamide** have not been identified. The absence of this compound from the catalogs of major chemical suppliers

indicates that it is not available as a stock item. Therefore, researchers requiring this compound will need to pursue custom synthesis.

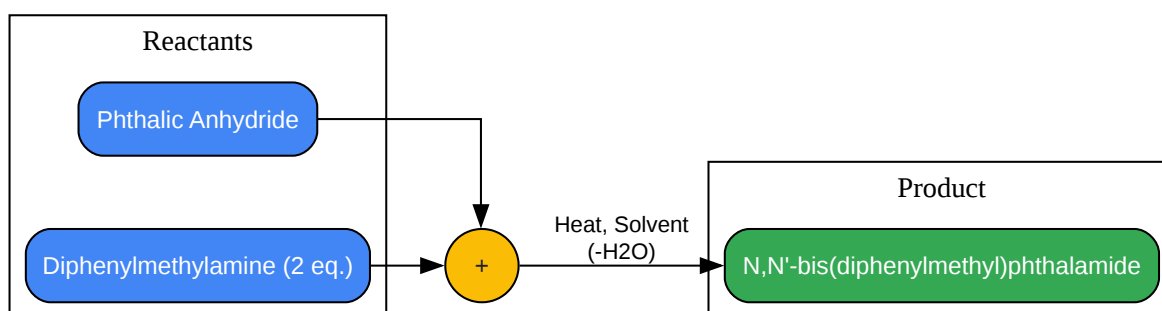
A number of companies specialize in the custom synthesis of organic compounds and can be contracted to produce **N,N'-bis(diphenylmethyl)phthalamide** based on a proposed synthetic route. The following is a list of potential custom synthesis providers:

- Enamine
- Tocris Bioscience
- BOC Sciences
- Aurora Fine Chemicals
- R&D Systems

## Proposed Synthesis

While specific literature detailing the synthesis of **N,N'-bis(diphenylmethyl)phthalamide** is not available, a probable synthetic route can be proposed based on established methods for the synthesis of N-substituted phthalimides. The most common method involves the condensation of phthalic anhydride with a primary amine. In this case, the primary amine required is diphenylmethanamine (benzhydramine).

Proposed Reaction Scheme:



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Caption: Proposed synthesis of **N,N'-bis(diphenylmethyl)phthalamide**.

Experimental Protocol (General Procedure):

A detailed experimental protocol for the synthesis of **N,N'-bis(diphenylmethyl)phthalamide** would need to be developed and optimized. However, a general procedure based on known phthalimide syntheses is provided below.

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap (to remove water), dissolve phthalic anhydride in a suitable high-boiling solvent such as toluene or xylene.
- **Addition of Amine:** Add two molar equivalents of diphenylmethanamine to the solution.
- **Reaction:** Heat the mixture to reflux. The reaction progress can be monitored by measuring the amount of water collected in the Dean-Stark trap. The reaction is complete when the theoretical amount of water has been collected.
- **Workup:** After cooling the reaction mixture, the solvent can be removed under reduced pressure. The crude product can then be purified by recrystallization from a suitable solvent (e.g., ethanol, acetic acid) or by column chromatography.
- **Characterization:** The identity and purity of the final product should be confirmed using standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

## Quantitative Data

Due to the lack of available literature for **N,N'-bis(diphenylmethyl)phthalamide**, no quantitative data regarding its physicochemical properties, biological activity, or pharmacokinetic parameters can be provided at this time. Researchers who synthesize this compound will need to perform these characterizations.

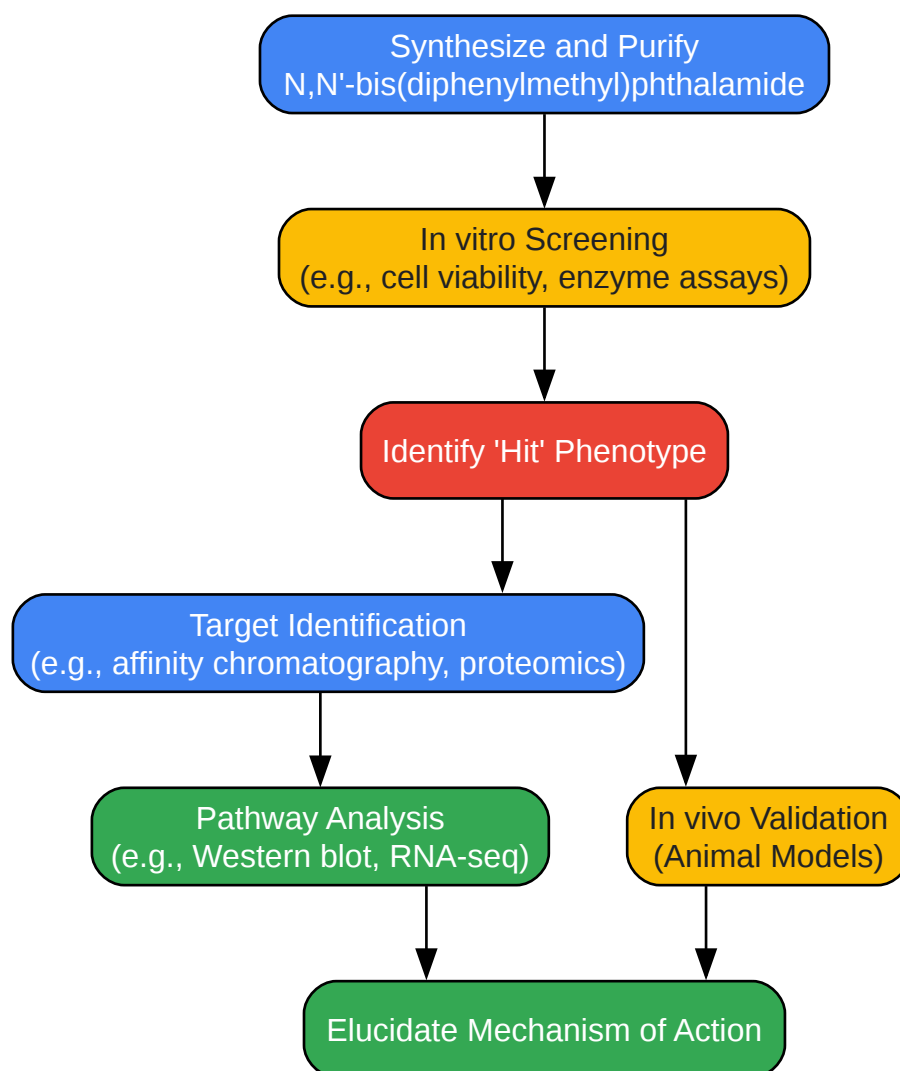
Table 1: Physicochemical and Pharmacokinetic Data (To be determined)

Property	Value
Molecular Weight	-
Melting Point	-
Solubility	-
LogP	-
pKa	-
In vitro half-life	-
In vivo half-life	-
Bioavailability	-

## Signaling Pathways and Experimental Workflows

As there is no published research on the biological effects of **N,N'-bis(diphenylmethyl)phthalamide**, no signaling pathways involving this compound have been elucidated. Consequently, no diagrams for signaling pathways or experimental workflows can be provided.

Should this compound be investigated for its biological activity, a general workflow for target identification and pathway analysis would be as follows:



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Caption: General workflow for investigating a novel compound.

This guide serves as a starting point for researchers interested in **N,N'-bis(diphenylmethyl)phthalamide**. The lack of existing data presents both a challenge and an opportunity for novel research in the field. The synthesis and characterization of this compound could lead to new discoveries in medicinal chemistry and drug development.

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